

# Optimization of spray application parameters for Bis(ethylamino)-tert-butylamino-s-triazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(ethylamino)-tert-butylamino-s-triazine

Cat. No.: B042745

[Get Quote](#)

## Technical Support Center: Optimization of Terbutylazine Spray Application

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Bis(ethylamino)-tert-butylamino-s-triazine**, commonly known as Terbutylazine. The information is designed to address specific issues that may be encountered during experimental spray applications.

### Frequently Asked Questions (FAQs)

Q1: What is the optimal spray volume for Terbutylazine application?

A1: A minimum spray volume of 50 L/ha is recommended for ground boom applications to ensure adequate coverage.[1][2] For certain applications, a higher volume of at least 200 L/ha is suggested, particularly when using fan-type spray tips.[3]

Q2: What are the recommended environmental conditions for spraying Terbutylazine?

A2: It is crucial to apply Terbutylazine under specific weather conditions to maximize efficacy and minimize drift. Avoid spraying when wind speed is less than 3 or greater than 20 kilometers per hour.[1][2] Applications should be avoided during temperature inversions, which often occur

in the evening and early morning.[1][4] High temperatures and low relative humidity can increase the evaporation of spray droplets, leading to reduced deposition and increased drift potential.[4][5]

Q3: What type of spray nozzle and droplet size should be used?

A3: To minimize spray drift, it is mandatory to use nozzles that produce a COARSE or larger spray droplet size, according to the ASAE S572 definition.[1][2]

Q4: Are there any soil condition requirements for application?

A4: For best results, apply Terbutylazine to moist soil or when rain is imminent to aid in its activation and movement into the weed root zone.[1][6] Do not apply to waterlogged soil.[1][7] The soil should be free of excessive clods and trash.[2][7]

Q5: Can Terbutylazine be tank-mixed with other products?

A5: Yes, Terbutylazine is compatible with several other herbicides and adjuvants, such as glyphosate, paraquat, and certain surfactants.[1][3][6] However, it is always recommended to perform a small-scale compatibility test before mixing large quantities.[3] When tank-mixing with glyphosate-based products, ensure Terbutylazine is added to the tank last.[3]

## Troubleshooting Guide

Issue 1: Poor Weed Control

Potential Cause	Troubleshooting Step
Incorrect Application Timing	Apply pre-emergence to moist soil before weeds germinate.[1][6] For post-emergence application, treat small, actively growing weeds.[7]
Insufficient Soil Moisture	Application requires sufficient rainfall (20-30 mm) within 2-3 weeks to move the herbicide into the weed root zone.[6][7] If conditions are dry, efficacy will be reduced.
Weed Resistance	A history of continuous use of triazine herbicides can lead to resistant weed biotypes.[8] Rotate with herbicides having different modes of action.
Dense Weed Population or Buried Weeds	Terbuthylazine is mainly absorbed by the roots and has little effect on established weeds.[3] For dense infestations, consider cultivation or a knockdown herbicide prior to application.[1][3] Weeds buried by cultivation may not be effectively controlled.[2]
Incorrect Adjuvant Use	For post-emergence applications, the addition of an adjuvant like Hasten at a concentration of 500mL/100L of water is often required.[1][2]

## Issue 2: Crop Injury (Phytotoxicity)

Potential Cause	Troubleshooting Step
Spray Overlap	Avoid overlapping sprays and double spraying on headlands and corners, especially at higher application rates. <a href="#">[1]</a> <a href="#">[2]</a>
Heavy Rainfall After Application	Intense rain, particularly on ridged soil, can wash the herbicide into the seed furrow, causing crop damage. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Incorrect Sowing Depth	Ensure crops are sown to the recommended depth (e.g., at least 5 cm for pulse crops) to protect the seed from the herbicide. <a href="#">[1]</a> <a href="#">[2]</a>
High Soil pH	On soils with a pH of 8.0 and above, do not use higher application rates, as this can lead to unacceptable crop damage. <a href="#">[1]</a> <a href="#">[7]</a>
Use of Certain Seed Treatments	Avoid using fungicide seed treatments that are known to reduce seedling vigor, as this can increase susceptibility to herbicide damage. <a href="#">[1]</a> <a href="#">[6]</a>

### Issue 3: Spray Drift

Potential Cause	Troubleshooting Step
High Wind Speeds	Do not apply when wind speeds exceed 20 km/h.[1][2] The ideal wind speed is between 3 and 10 mph.[4][9]
Temperature Inversions	Do not spray during temperature inversions, which are common in the early morning or late evening when there is minimal wind.[1][10]
Small Droplet Size	Use nozzles that produce a COARSE or larger droplet size to reduce the potential for drift.[1][2] Avoid high pressures that can create fine droplets.[9]
High Boom Height	Lower the boom height to the minimum recommended for maintaining proper nozzle overlap to reduce the distance droplets have to travel.[5][11]
Unfavorable Weather	High temperatures and low humidity increase droplet evaporation, leading to smaller droplets that are more prone to drift.[4][5]

## Experimental Protocols & Data

### Spray Solution Preparation


- Tank Filling: Half-fill the spray tank with clean water and begin agitation.[3]
- Product Addition: If using a water-dispersible granule (WG) formulation, pre-mix it in a small amount of water to form a slurry before adding it to the spray tank. For suspension concentrate (SC) formulations, shake the container well before use.[3] Add the required quantity of Terbutylazine to the tank.
- Adjuvant Addition: If required, add the specified adjuvant. For example, Hasten is often recommended at a rate of 500mL per 100L of water for post-emergence applications.[1][2]

- Final Volume: Top up the tank with water to the desired volume while maintaining agitation. [\[3\]](#)
- Continued Agitation: Ensure continuous agitation during filling and spraying to keep the product in suspension. If the spray solution is allowed to stand, agitate it thoroughly before resuming application. [\[1\]](#)

### Quantitative Spray Parameters


Parameter	Recommended Value	Source
Application Rate	0.86 - 1.2 kg/ha (for 875 WG formulation)	<a href="#">[1]</a>
1.0 - 1.4 kg/ha (for 750 WG formulation)	<a href="#">[2]</a>	
Spray Volume	Minimum 50 L/ha	<a href="#">[1]</a> <a href="#">[2]</a>
Wind Speed	3 - 20 km/h	<a href="#">[1]</a> <a href="#">[2]</a>
Droplet Size	Coarse or larger	<a href="#">[1]</a> <a href="#">[2]</a>
Adjuvant (Hasten)	500 mL/100 L water (for post-emergence)	<a href="#">[1]</a> <a href="#">[2]</a>
Rainfall for Activation	20 - 30 mm within 2-3 weeks of application	<a href="#">[6]</a> <a href="#">[7]</a>

## Visual Guides



[Click to download full resolution via product page](#)

Caption: Factors influencing spray drift.



[Click to download full resolution via product page](#)

Caption: Troubleshooting poor weed control.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. [fourseasonsag.com](https://fourseasonsag.com) [[fourseasonsag.com](https://fourseasonsag.com)]
- 2. [4farmers.com.au](https://4farmers.com.au) [[4farmers.com.au](https://4farmers.com.au)]
- 3. [za.uplcorp.com](https://za.uplcorp.com) [[za.uplcorp.com](https://za.uplcorp.com)]
- 4. PI232/PI232: Managing Pesticide Drift [[edis.ifas.ufl.edu](https://edis.ifas.ufl.edu)]
- 5. [sciencesocieties.org](https://sciencesocieties.org) [[sciencesocieties.org](https://sciencesocieties.org)]
- 6. [genfarm.com.au](https://genfarm.com.au) [[genfarm.com.au](https://genfarm.com.au)]
- 7. [titanag.com.au](https://titanag.com.au) [[titanag.com.au](https://titanag.com.au)]
- 8. [assets.far.org.nz](https://assets.far.org.nz) [[assets.far.org.nz](https://assets.far.org.nz)]
- 9. 10 Best Management Practices to Avoid Herbicide Drift — Plant & Pest Advisory [[plant-pest-advisory.rutgers.edu](https://plant-pest-advisory.rutgers.edu)]
- 10. Pesticide Drift [[npic.orst.edu](https://npic.orst.edu)]
- 11. DSpace [[dr.lib.iastate.edu](https://dr.lib.iastate.edu)]
- To cite this document: BenchChem. [Optimization of spray application parameters for Bis(ethylamino)-tert-butylamino-s-triazine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042745#optimization-of-spray-application-parameters-for-bis-ethylamino-tert-butylamino-s-triazine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)